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literature review of substituted butane-1,1-diols

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Compound of Interest

Compound Name: 1,2-Dichlorobutane-1,1-diol

Cat. No.: B15478489

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An In-depth Technical Guide on Substituted Butane-1,1-diols: Synthesis, Equilibrium, and Biological Activity

Introduction

Substituted butane-1,1-diols are geminal diols, a class of organic compounds characterized by two hydroxyl groups attached to the same carbon atom. Structurally, they are the hydrated forms of corresponding substituted butanal aldehydes. In aqueous solutions, the aldehyde and the geminal diol exist in a reversible equilibrium. For most simple aliphatic aldehydes, this equilibrium heavily favors the aldehyde form.[1][2] However, the stability of the butane-1,1-diol (hydrate) form can be significantly increased by the presence of electron-withdrawing substituents on the butane backbone, which destabilize the carbonyl group of the aldehyde and favor the hydrated state.[2]

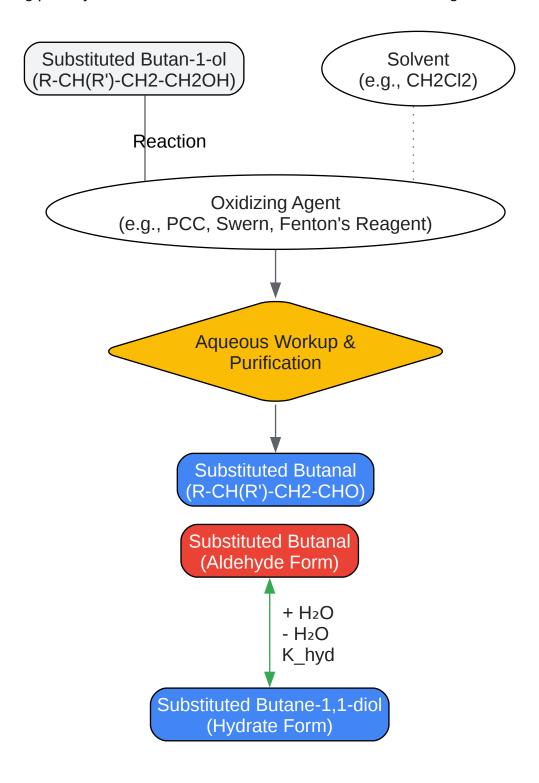
Due to this inherent instability and the aldehyde-diol equilibrium, substituted butane-1,1-diols are typically not isolated. Instead, they are studied in situ as the hydrate of the parent aldehyde. This guide provides a comprehensive literature review focused on the synthesis of substituted butanals, the quantitative aspects of their hydration equilibrium, and their potential biological activities, which are of interest to researchers in chemistry and drug development.

Synthesis of Substituted Butanals

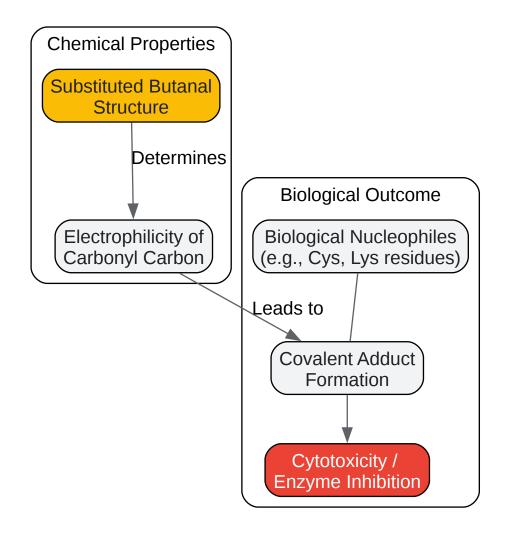
The primary route to substituted butane-1,1-diols is through the synthesis of their corresponding aldehyde precursors. Common synthetic strategies include the oxidation of substituted butan-1-ols and various carbon-carbon bond-forming reactions.



A general workflow for the synthesis of a substituted butanal involves the oxidation of the corresponding primary alcohol. This is a fundamental transformation in organic chemistry.







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References

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- 2. cdnsciencepub.com [cdnsciencepub.com]
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